

# Mildiomycin: A Technical Guide on its Biological Activity Against Plant Powdery Mildew

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## Compound of Interest

Compound Name: *Mildiomycin*

Cat. No.: *B1240907*

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## Abstract

**Mildiomycin**, a peptidyl-nucleoside antibiotic, demonstrates significant biological activity against a range of plant powdery mildew pathogens. Its primary mode of action is the inhibition of fungal protein biosynthesis, offering a specific and effective mechanism for disease control. This technical guide provides a comprehensive overview of the quantitative efficacy of **Mildiomycin**, detailed experimental protocols for its evaluation, and an exploration of its mechanism of action.

## Introduction

Powdery mildew is a widespread fungal disease that affects a vast array of plants, causing significant economic losses in agriculture and horticulture. The disease is characterized by the appearance of white, powdery spots on the leaves, stems, and sometimes fruits. **Mildiomycin**, produced by *Streptoverticillium rimofaciens*, has emerged as a potent and commercially utilized biological agent for the control of powdery mildew on various plants[1]. This document serves as an in-depth technical resource for researchers and professionals involved in the development and application of fungicides, detailing the biological activity of **Mildiomycin** against these destructive plant pathogens.

## Quantitative Efficacy of Mildiomycin

The efficacy of **Mildiomycin** and its analogue, MIL-C, has been quantified through various in vitro and in vivo studies. The following tables summarize the key quantitative data, providing a comparative analysis of their activity against powdery mildew.

Table 1: In Vitro Efficacy of **Mildiomycin** and its Analogue (MIL-C) Against Powdery Mildew[2]

Compound	Minimum Inhibitory Concentration (MIC) (mg/L)
Mildiomycin (MIL)	> 157.6
MIL-C	78.8

Table 2: In Vivo Efficacy of **Mildiomycin** and its Analogue (MIL-C) Against Cucumber Powdery Mildew in Greenhouse Trials[2]

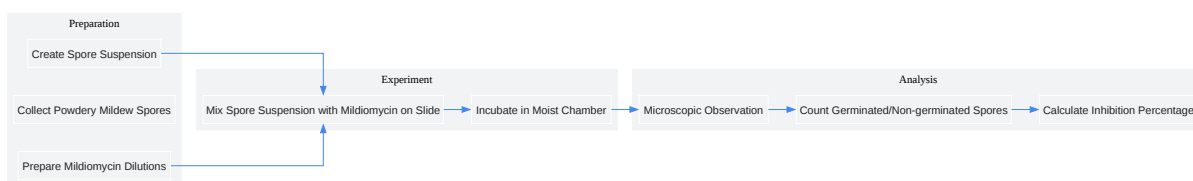
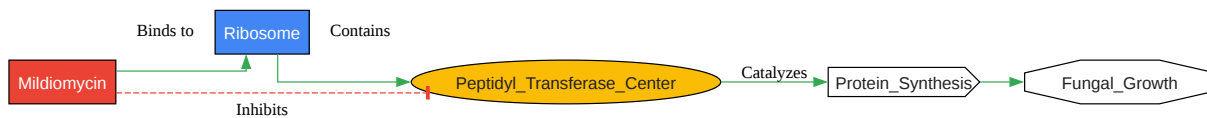
Compound	EC90 (mg/L)
Mildiomycin (MIL)	153.22
MIL-C	52.89
Triadimefon (Control)	288.90

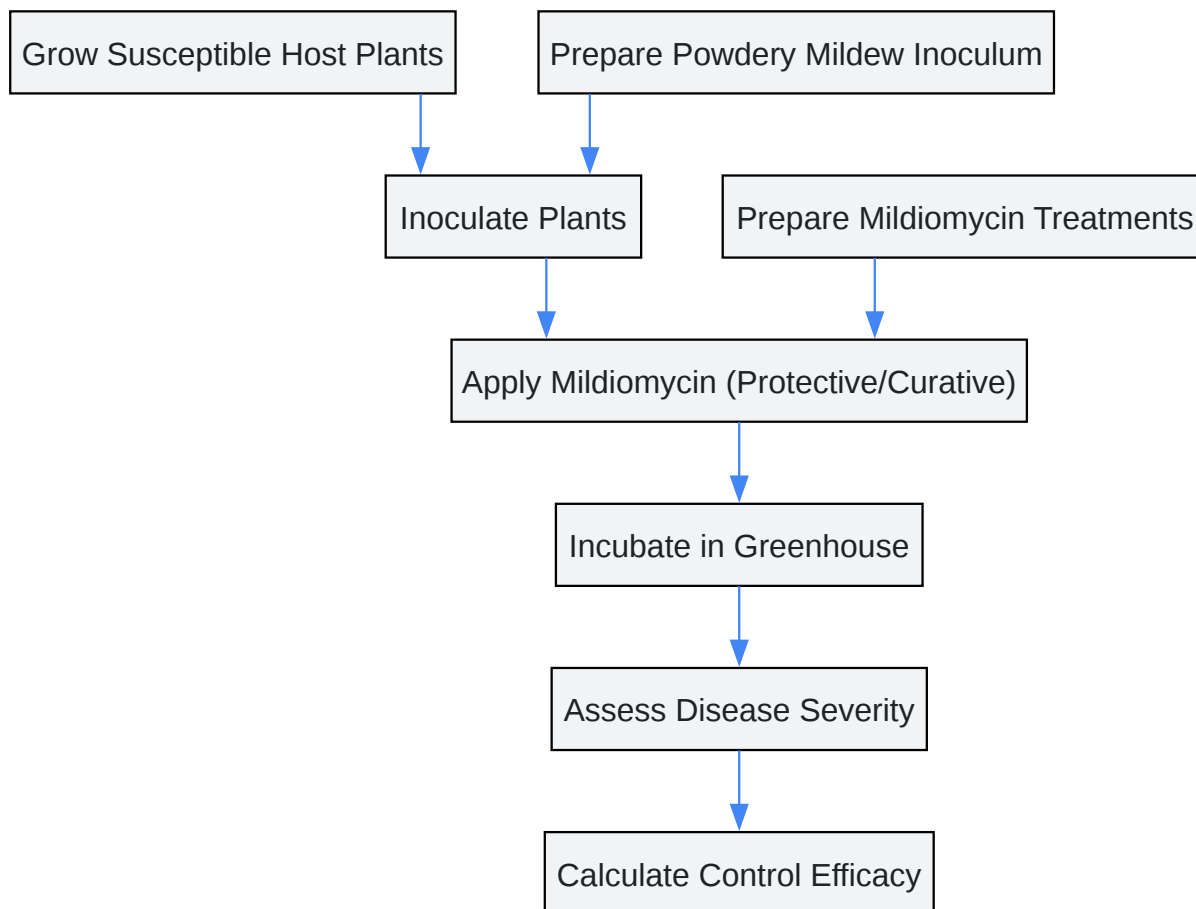
EC90: The effective concentration required to inhibit 90% of the fungal population.

Field trials have further demonstrated that the efficiency of MIL-C against powdery mildew on cucumber and pumpkin is superior to that of **Mildiomycin** (MIL) or the conventional fungicide, triadimefon[2].

## Mechanism of Action

**Mildiomycin**'s primary mode of action is the inhibition of fungal protein biosynthesis[1]. It achieves this by specifically targeting and blocking the peptidyl-transferase center of the ribosome. This targeted action disrupts essential cellular processes in the fungus, leading to the cessation of growth and proliferation.





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## References

- 1. Plant salicylic acid signaling is inhibited by a cooperative strategy of two powdery mildew effectors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The biosynthesis and bioactivity evaluation of the cytosine-substituted miltiomyacin analogue (MIL-C) for controlling powder mildew (2010) | Lei Huang | 6 Citations

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